

Application Notes and Protocols for A769662

Cell-Based Assays

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Compound of Interest

Compound Name: A76889

Cat. No.: B1666409

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Introduction

A769662 is a potent and specific small molecule activator of AMP-activated protein kinase (AMPK), a central regulator of cellular energy homeostasis.[1][2] Unlike other activators, A769662 directly stimulates AMPK by mimicking the effects of AMP, including allosteric activation and inhibition of dephosphorylation of the catalytic α -subunit at Threonine-172.[3][4][5] This activation is independent of the upstream kinases LKB1 and CaMKK β . [3][4] A769662 primarily activates AMPK heterotrimers containing the β 1 subunit.[5]

These properties make A769662 a valuable tool for investigating the downstream effects of AMPK activation in various cellular processes, including glucose uptake, fatty acid metabolism, and cell proliferation.[3][6][7] These application notes provide detailed protocols for common cell-based assays utilizing A769662.

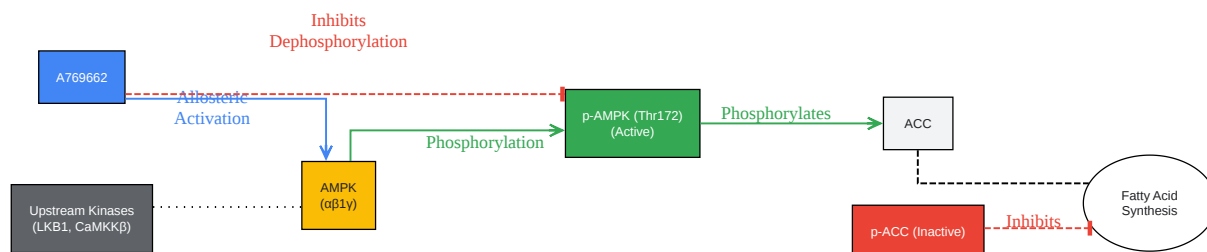
Data Presentation

Quantitative Data for A769662 in Various Assays

Parameter	Value	Cell/System Type	Reference
EC50 (AMPK Activation)	0.8 μ M	Cell-free (partially purified rat liver AMPK)	[1] [8]
116 nM	Cell-free	[2]	
1.1 μ M	Human Embryonic Kidney (HEK) cells	[8]	
1.9 μ M	Rat muscle	[8]	
2.2 μ M	Rat heart	[8]	
IC50 (Fatty Acid Synthesis)	3.2 μ M	Primary rat hepatocytes	[1] [2]
3.6 μ M	Mouse hepatocytes	[8]	
Effective Concentration	100 μ M	HeLa cells (for 1 hour to induce AMPK activity)	[3]
1 mM	PC-3 cells (for 1 hour to induce p-AMPK α)	[5]	
0.1 - 100 μ M	Primary rat hepatocytes (for 4 hours to increase ACC phosphorylation)	[1]	

Signaling Pathway

The following diagram illustrates the mechanism of action of A769662 on the AMPK signaling pathway.



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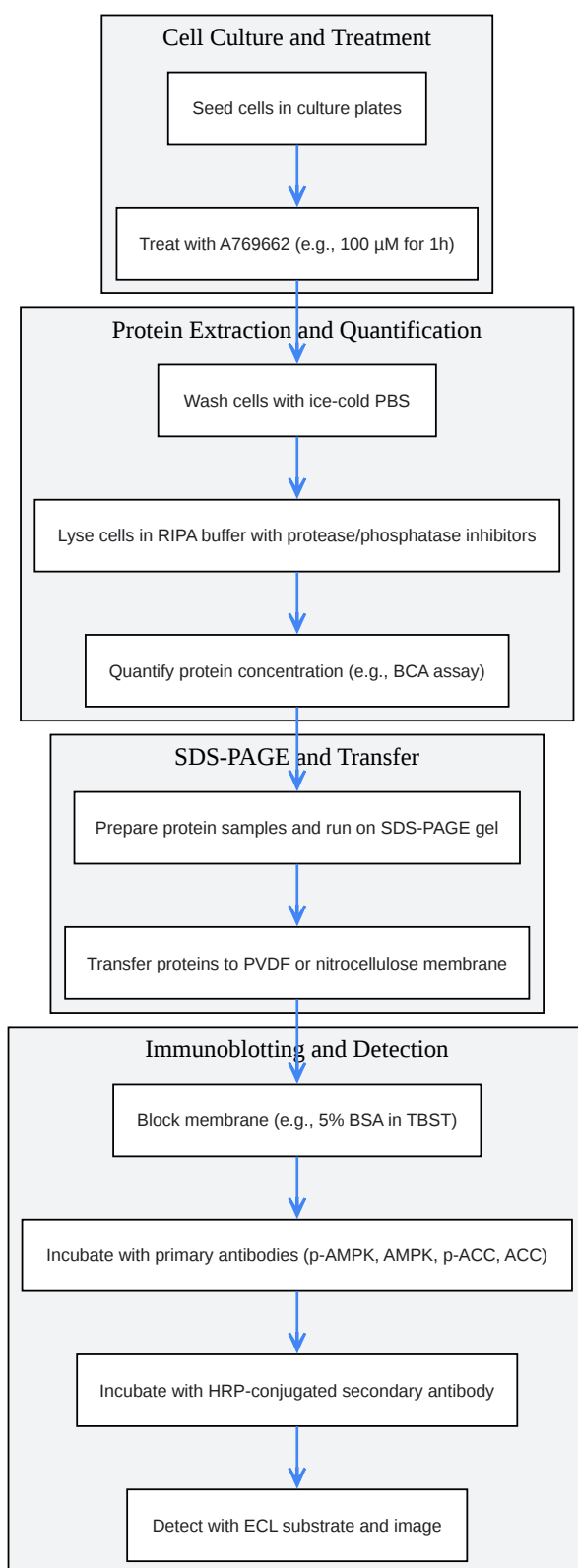
Caption: A769662 directly activates AMPK, leading to downstream effects.

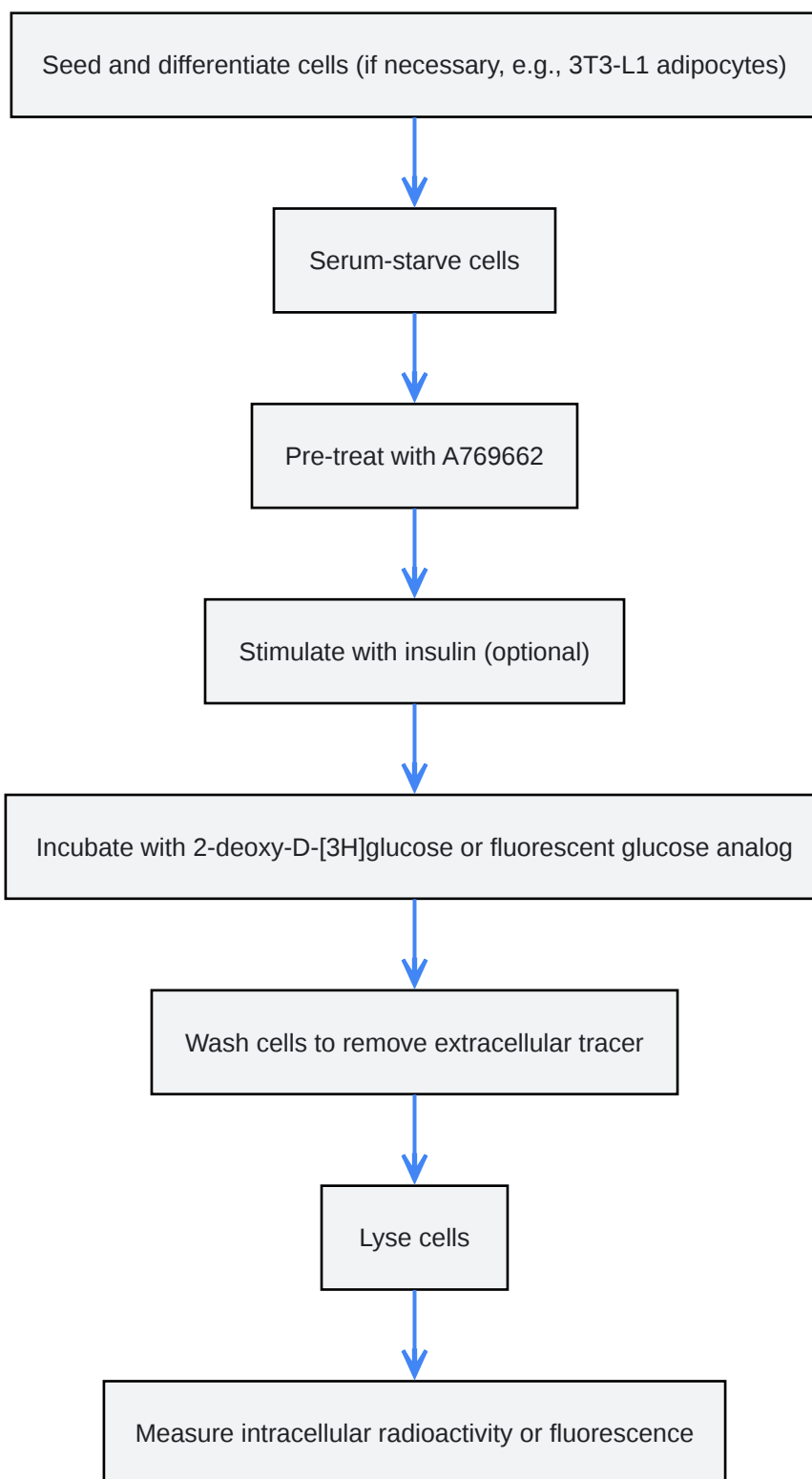
Experimental Protocols

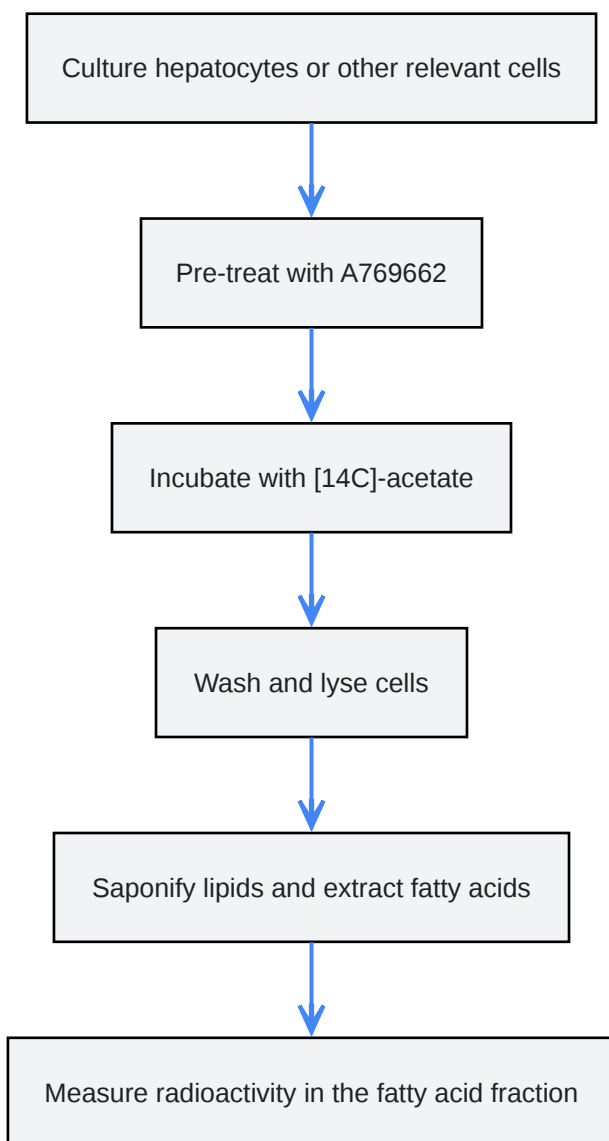
Western Blot for AMPK and ACC Phosphorylation

This protocol describes the detection of AMPK activation by monitoring the phosphorylation of AMPK at Threonine-172 and its downstream substrate, Acetyl-CoA Carboxylase (ACC), at Serine-79.

Experimental Workflow:







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